

Physical and chemical properties of 6-Chloro-2-benzoxazolinone

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Compound of Interest

Compound Name: 6-Chloro-2-benzoxazolinone

Cat. No.: B025022

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An In-depth Technical Guide to **6-Chloro-2-benzoxazolinone**

Introduction

6-Chloro-2-benzoxazolinone (CAS No: 19932-84-4) is a heterocyclic organic compound that serves as a versatile building block in medicinal chemistry and organic synthesis.^[1] As a benzoxazolinone derivative, it features a chloro substituent at the sixth position of its core ring structure.^[2] This compound is recognized for its stability, reactivity, and broad spectrum of biological activities, which has led to its use as a key intermediate in the development of pharmaceuticals and agrochemicals.^[3] Its applications span from being a precursor in the synthesis of herbicides, insecticides, and fungicides to being investigated for its potential in drug development, particularly as an anti-inflammatory and antimicrobial agent.^{[2][3]}

Physical and Chemical Properties

6-Chloro-2-benzoxazolinone presents as a white to light yellow or light orange crystalline powder.^{[1][2][3]} It is known for its high purity, typically exceeding 98% as determined by gas chromatography.^{[2][3]}

Quantitative Data Summary

Property	Value	Reference
IUPAC Name	6-chloro-3H-1,3-benzoxazol-2-one	[1] [4]
Synonyms	6-Chlorobenzoxazolone, 6-Chloro-2-hydroxybenzoxazole	[3] [4]
CAS Number	19932-84-4	[1] [3]
Molecular Formula	C ₇ H ₄ ClNO ₂	[2] [3] [4]
Molecular Weight	169.56 g/mol	[2] [3] [4]
Appearance	White to light yellow/orange crystalline powder	[1] [2] [3]
Melting Point	193.0 to 197.0 °C	[1] [2] [3] [5]
Purity	≥ 98% (GC)	[1] [3]
InChI	InChI=1S/C7H4ClNO2/c8-4-1-2-5-6(3-4)11-7(10)9-5/h1-3H, (H,9,10)	[1] [4]
InChIKey	MATCZHXABVLZIE-UHFFFAOYSA-N	[1]

Spectral Data

Spectral analysis is crucial for the structural confirmation and purity assessment of **6-Chloro-2-benzoxazolinone**.

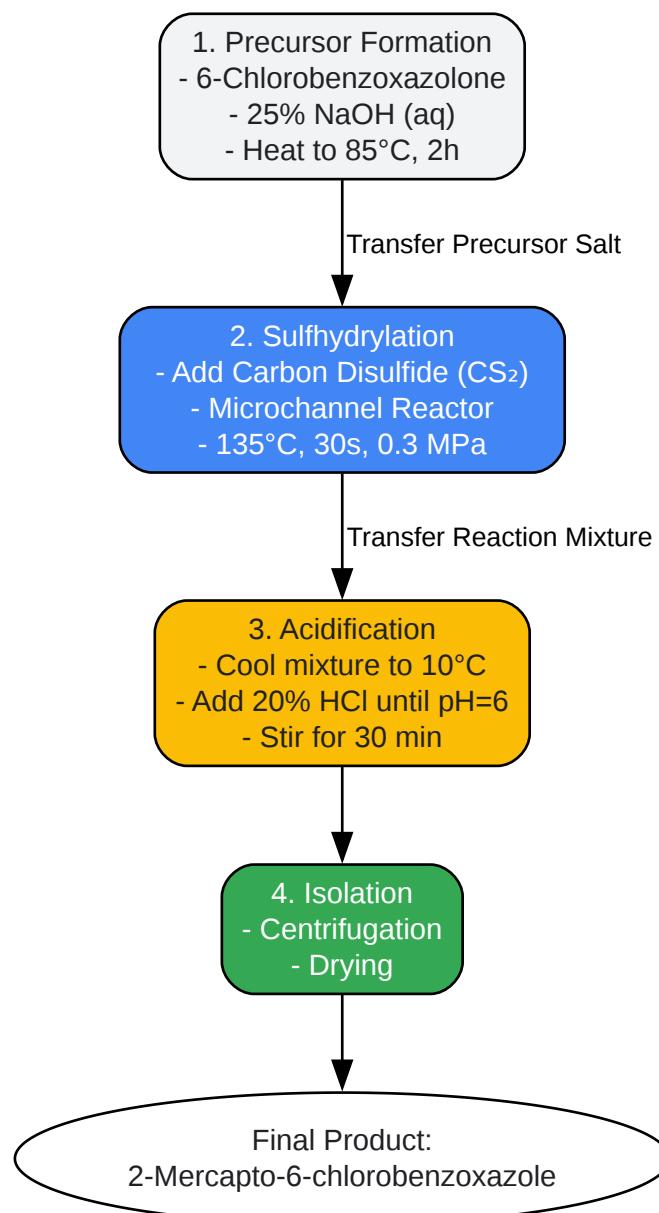
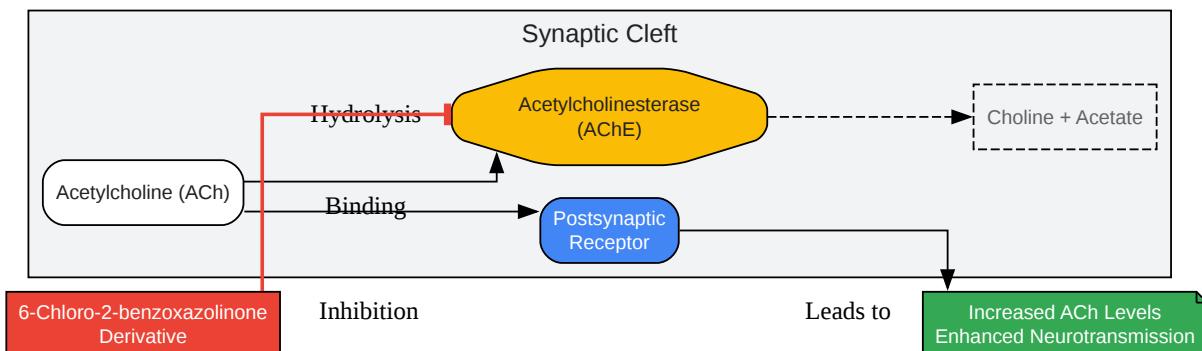
- Nuclear Magnetic Resonance (NMR) Spectroscopy: Both ¹H NMR and ¹³C NMR are used to confirm the compound's structure.[\[2\]](#)[\[4\]](#)
- Infrared (IR) Spectroscopy: IR spectra help in identifying the functional groups present in the molecule.[\[2\]](#)[\[4\]](#)
- Mass Spectrometry (MS): GC-MS analysis confirms the molecular weight of 169.56 g/mol .
[\[4\]](#)

Chemical Reactivity and Applications

The chemical reactivity of **6-Chloro-2-benzoxazolinone** allows for various synthetic modifications, making it a valuable intermediate. Key reactions include nucleophilic substitution at the chloro group, condensation reactions with aldehydes or ketones, and cyclization reactions.[\[2\]](#) These reactions enable the synthesis of a wide array of derivatives with diverse biological activities.[\[1\]](#)

Its applications are widespread:

- Agriculture: It is a precursor for active ingredients in herbicides, pesticides, and fungicides.[\[2\]](#) [\[3\]](#)[\[6\]](#)
- Pharmaceuticals: The scaffold is used in the development of anti-inflammatory, anti-cancer, and antimicrobial agents.[\[3\]](#) It is also a starting point for creating cholinesterase inhibitors for potential anti-Alzheimer's agents.[\[1\]](#)
- Organic Chemistry: It serves as a key intermediate for synthesizing more complex organic molecules.[\[2\]](#)
- Biochemical Research: The compound and its derivatives are utilized in enzyme inhibition studies.[\[3\]](#)



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